

Application Note and Protocol: Sulfachlorpyridazine as a Reference Standard in Food Analysis

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Compound of Interest

Compound Name: Sulfachlorpyridazine

Cat. No.: B1682503

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sulfachlorpyridazine is a sulfonamide antibiotic used in veterinary medicine to treat and prevent bacterial infections in food-producing animals.[1] Its use can lead to the presence of residues in food products such as meat, milk, and eggs.[2] Regulatory bodies worldwide have established Maximum Residue Limits (MRLs) to ensure food safety.[3][4] Accurate and reliable analytical methods are therefore essential for monitoring **sulfachlorpyridazine** residues in food. This document provides detailed application notes and protocols for the use of **sulfachlorpyridazine** as a reference standard in food analysis, focusing on high-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. Certified **sulfachlorpyridazine** reference standards are available from various suppliers and are crucial for ensuring the accuracy of analytical results.[5][6]

Data Presentation

The following tables summarize quantitative data from various studies on the analysis of **sulfachlorpyridazine** in different food matrices. This data is essential for method validation and performance verification.[7]

Table 1: Method Validation Parameters for **Sulfachlorpyridazine** Analysis

Matrix	Analytical Method	LOD (µg/kg)	LOQ (µg/kg)	Recovery (%)	Precision (RSD%)	Reference
Chicken Feathers	LC-MS/MS	10	-	-	-	[8] [9] [10]
Chicken Liver	LC-MS/MS	10	-	-	-	[8] [9] [10]
Chicken Muscle	LC-MS/MS	5	-	-	-	[8] [9] [10]
Broiler Tissues	HPLC	20	40	-	0.7 - 7.0	[2]
Lettuce	HPLC-MS/MS	-	1	93.0 - 110.5	≤14.02	[11]
Animal Feed	LC-UV	74 - 265	265 - 868	47 - 66	4 - 18 (inter-day)	[12]
Animal Feed	HPLC-FLD	34.5 - 79.5	41.3 - 89.9	79.3 - 114.0	2.7 - 9.1 (repeatability)	[13]
Organic Fertilizers	HPLC-FLD	13.53 - 23.30	26.02 - 41.97	77.00 - 121.16	4.36 - 17.34 (repeatability)	[14]

Table 2: Maximum Residue Limits (MRLs) for **Sulfachlorpyridazine**

Food Product	MRL (µg/kg)	Regulatory Body/Region	Reference
Edible Tissues	100	European Union	[4]
Fat, Kidney, Liver, Muscle (Cattle & Swine)	100 (0.1 ppm)	Canada	[3]
All Food Producing Species	100	FAO	[4]
General Default MRL	10	European Union	[15]

Experimental Protocols

Detailed methodologies for the analysis of **sulfachlorpyridazine** in food matrices are provided below. These protocols are based on established and validated methods.[8][11]

Protocol 1: Analysis of Sulfachlorpyridazine in Chicken Tissues by LC-MS/MS

This protocol is adapted from a method for the determination of **sulfachlorpyridazine** in broiler chicken feathers, muscle, and liver.[4][8]

1. Materials and Reagents

- **Sulfachlorpyridazine** certified reference standard[8]
- ¹³C₆-Sulfamethazine (internal standard)[8]
- HPLC-grade water, acetonitrile, methanol, ethyl acetate, hexane[8][16]
- Formic acid, Sodium hydroxide (NaOH), Hydrochloric acid (HCl)[8][16]
- Solid-Phase Extraction (SPE) cartridges (e.g., Aromatic Sulfonic Acid)[8]

2. Standard Solution Preparation

- Stock Solution (1000 mg/L): Accurately weigh and dissolve the **sulfachlorpyridazine** reference standard in methanol.[11]
- Intermediate Spiking Solution (500 ng/mL): Dilute the stock solution with HPLC-grade water. [8]
- Internal Standard Solution (115.5 ng/mL): Prepare by diluting $^{13}\text{C}_6$ -sulfamethazine in HPLC-grade water.[8]

3. Sample Preparation (Muscle and Liver)

- Weigh 5 g of minced muscle or 2 g of homogenized liver into a 50-mL polypropylene tube.[8][16]
- Fortify the sample with the internal standard solution and let it rest for 15 minutes.[8][16]
- Add 15 mL of water and vortex for 10 minutes.[8][16]
- Add 15 μL of 1M NaOH, vortex for 15 minutes, and sonicate for 5 minutes.[8][16]
- Adjust the pH to 7.8–8.0 with 10% v/v HCl.[8][16]
- Perform liquid-liquid extraction with ethyl acetate.[16]
- Proceed with Solid-Phase Extraction (SPE) for clean-up using aromatic sulfonic acid cartridges.[8]
- Evaporate the eluent to dryness and reconstitute the residue in the mobile phase for LC-MS/MS analysis.[16]

4. LC-MS/MS Conditions

- Column: C8 or C18 analytical column (e.g., Symmetry C8, 3.5 μm , 2.1 x 100 mm)[4][16]
- Mobile Phase: Isocratic elution with a mixture of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., acetonitrile). A typical gradient could be 45% A and 55% B. [4]

- Flow Rate: 200 $\mu\text{L}/\text{min}$ [\[4\]](#)
- Injection Volume: 20 μL [\[4\]](#)
- Column Temperature: 35 $^{\circ}\text{C}$ [\[4\]](#)
- Detection: Triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode.[\[4\]](#)
- Ion Source Temperature: 450 $^{\circ}\text{C}$ [\[4\]](#)

Protocol 2: Analysis of Sulfachlorpyridazine in Lettuce by HPLC-MS/MS

This protocol is based on a method for detecting multiple antimicrobial residues in lettuce.[\[11\]](#)

1. Materials and Reagents

- **Sulfachlorpyridazine** certified reference standard
- Acetonitrile, Methanol, Formic acid
- McIlvaine-EDTA buffer (0.1 M, pH 4.0)[\[11\]](#)
- Dispersive solid-phase extraction (dSPE) sorbent (e.g., bulk C18)[\[11\]](#)

2. Sample Preparation

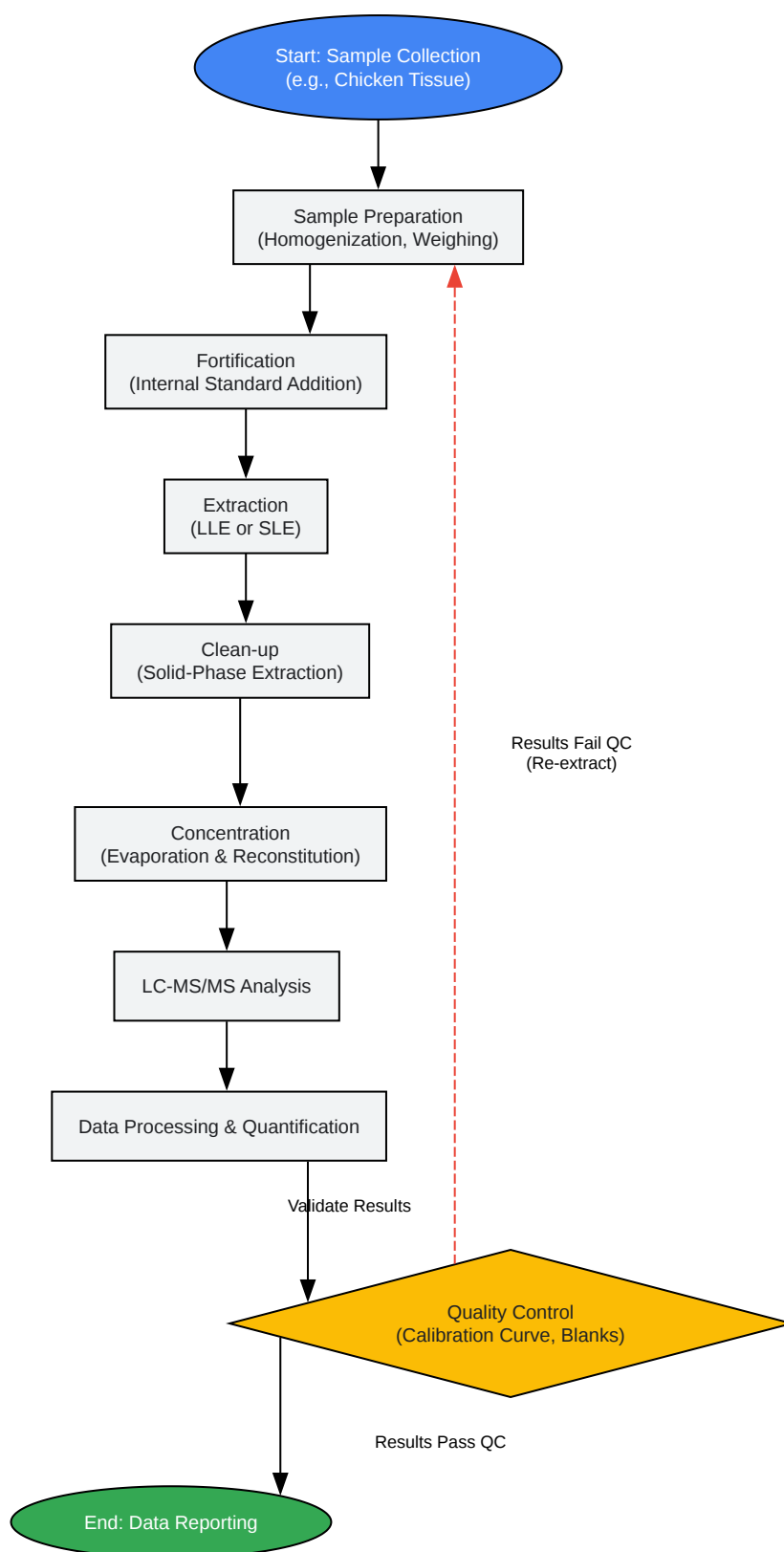
- Homogenize and freeze-dry the lettuce sample.
- Weigh 0.2 g of freeze-dried lettuce into a 50 mL polypropylene tube.[\[11\]](#)
- Add 5 mL of an extraction mixture (acetonitrile, methanol, 0.5% formic acid, and EDTA buffer in a 40:10:20:30 ratio).[\[11\]](#)
- Agitate for 5 min, sonicate for 15 min, and centrifuge for 10 min at 2700 $\times$ g.[\[11\]](#)

- Perform dSPE clean-up by adding 1 g of bulk C18 to the supernatant, shake for 2 min, and centrifuge.[11]
- Dry the resulting supernatant under a nitrogen stream at 45 °C.[11]
- Reconstitute the residue in 1.5 mL of a solvent mix of acetonitrile and 0.1% formic acid (20:80 v/v).[11]
- Centrifuge and transfer the supernatant for HPLC-MS/MS analysis.[11]

3. HPLC-MS/MS Conditions

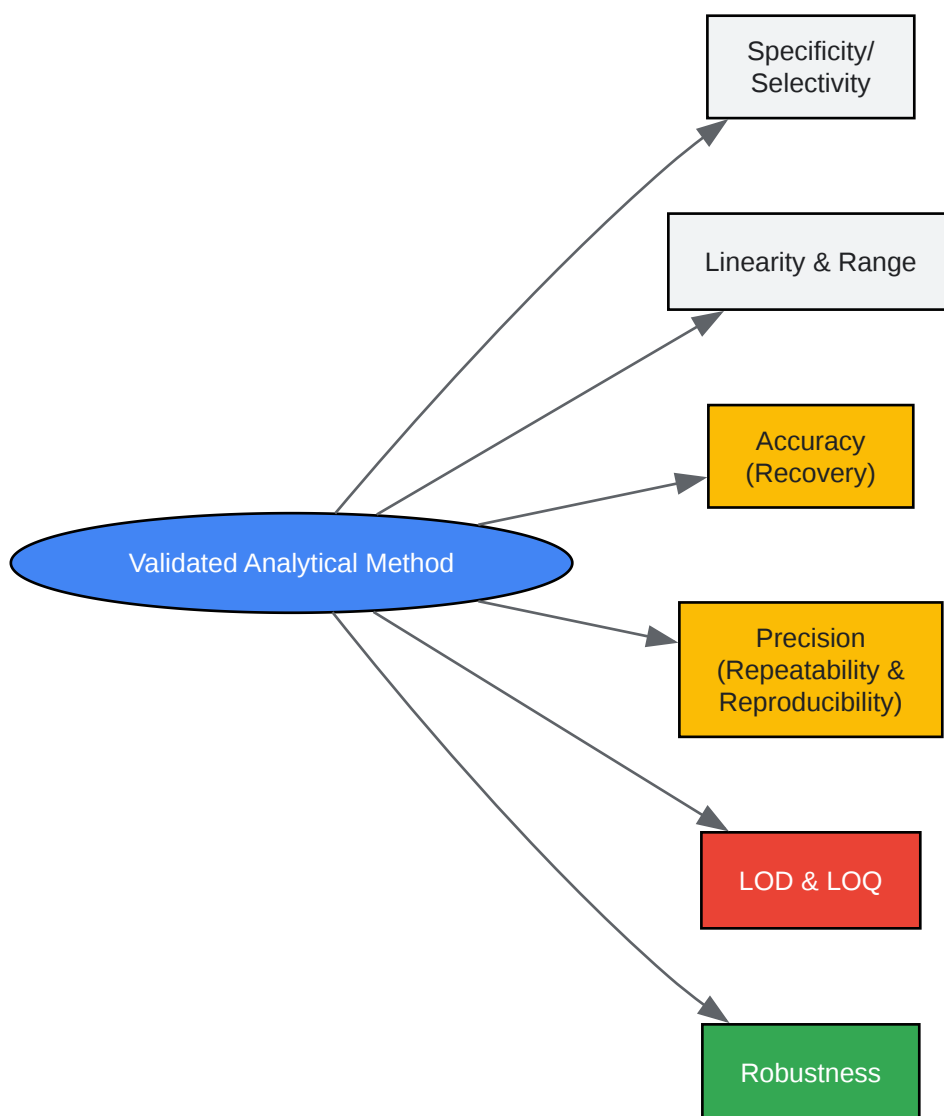
- Follow instrumental conditions similar to Protocol 1, optimizing the mobile phase gradient and MS/MS parameters for the lettuce matrix.

Mandatory Visualizations



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Caption: Experimental workflow for **sulfachlorpyridazine** analysis in food.



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Caption: Key parameters for analytical method validation.

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